

# Personal protective equipment for handling Peficitinib

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## Compound of Interest

Compound Name: Peficitinib

Cat. No.: B612040

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## Essential Safety and Handling Guide for Peficitinib

This document provides crucial safety and logistical information for laboratory professionals handling **Peficitinib**. The following procedural guidance is designed to minimize exposure risk and ensure safe operational and disposal practices.

### Personal Protective Equipment (PPE)

When handling **Peficitinib**, it is essential to adhere to standard laboratory safety protocols. While the Safety Data Sheet (SDS) for **Peficitinib** indicates that the substance is not classified as hazardous according to the Globally Harmonized System (GHS), it is prudent to treat it as a potentially hazardous compound.<sup>[1]</sup> The following table summarizes the recommended personal protective equipment.

PPE Category	Recommendation
Hand Protection	Wear impermeable and resistant gloves. The Safety Data Sheet notes that no specific glove material recommendation can be made due to a lack of testing.[1] Consult with your institution's safety officer for guidance on selecting an appropriate glove material.
Eye/Face Protection	Use safety glasses with side shields or goggles to protect against splashes.
Skin and Body Protection	Wear a standard laboratory coat.
Respiratory Protection	Not generally required under normal handling conditions.[1]

## Laboratory Handling Procedures

### General Hygiene and Handling:

- Follow the usual precautionary measures for handling chemicals.[1]
- Do not ingest, inhale, or allow contact with eyes, skin, or clothing.[2]
- Wash hands thoroughly after handling the compound.[2]
- In case of eye contact, rinse the opened eye for several minutes under running water.[1]
- If swallowed and symptoms persist, consult a doctor.[1]

### Preparing Stock Solutions:

- **Peficitinib** is supplied as a crystalline solid.[2]
- To create a stock solution, dissolve **Peficitinib** in an organic solvent such as ethanol, DMSO, or dimethylformamide. The solution should be purged with an inert gas.[2]

- For aqueous buffers, it is recommended to first dissolve **Peficitinib** in DMSO and then dilute with the aqueous buffer of choice. Aqueous solutions should not be stored for more than one day.[\[2\]](#)

## Accidental Release and Disposal

### Spills:

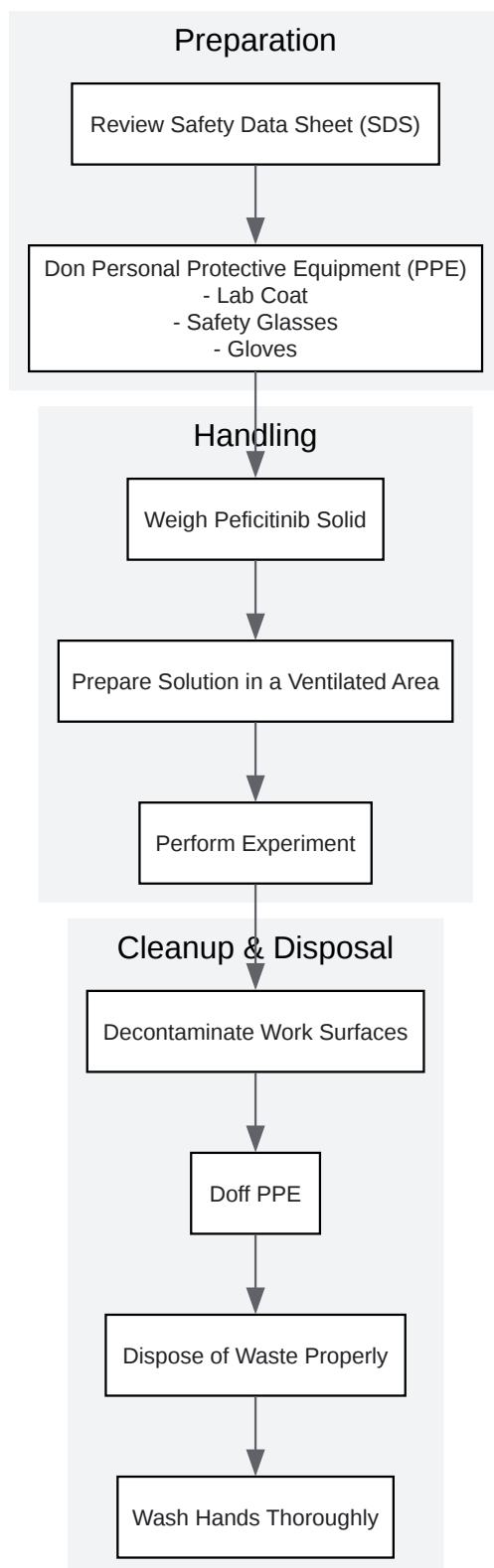
- For accidental releases, the Safety Data Sheet indicates that special personal precautions are not required.[\[1\]](#)
- The spilled material should be picked up mechanically.[\[1\]](#)
- Prevent the substance from entering sewers or surface and ground water.[\[1\]](#)

### Disposal:

- Dispose of **Peficitinib** and any contaminated materials in accordance with local, state, and federal regulations.

## Safety and Handling Workflow

The following diagram outlines the standard workflow for safely handling **Peficitinib** in a laboratory setting.



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### **Peficitinib** Handling Workflow

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## References

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